Technical Guide: Characterization & Validation of 1-(2-methoxyethyl)-1H-pyrazol-4-amine

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Compound of Interest	
Compound Name:	*1-(2-methoxyethyl)-1H-pyrazol-4-amine*
CAS No.:	*948570-74-9*
Cat. No.:	*B1461816*

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Abstract

This guide details the structural validation, synthesis logic, and physicochemical characterization of **1-(2-methoxyethyl)-1H-pyrazol-4-amine**, a critical intermediate in the synthesis of Janus Kinase (JAK) and Bruton's Tyrosine Kinase (BTK) inhibitors. Unlike generic reagents, this scaffold presents specific challenges regarding oxidative stability and regiochemical confirmation. This document provides a self-validating protocol for researchers to confirm identity, purity, and stability, emphasizing the distinction between N1- and N2-isomers and the handling of electron-rich heteroaromatic amines.

Strategic Significance in Drug Discovery

The **1-(2-methoxyethyl)-1H-pyrazol-4-amine** scaffold is a "privileged structure" in fragment-based drug discovery (FBDD).

- Solubility Modulation: The 2-methoxyethyl tail functions as a solubilizing group, lowering LogP compared to N-alkyl or N-aryl analogs, improving oral bioavailability.

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- Electronic Profile: The pyrazole ring acts as a bioisostere for imidazole or pyrrole but with distinct hydrogen bond donor/acceptor motifs. The C4-amine is a nucleophilic handle for Buchwald-Hartwig couplings or amide bond formation.

Synthesis & Regiochemical Logic

To characterize the molecule, one must understand its genesis. The primary impurity profile is dictated by the synthetic route.

The Synthetic Pathway

The most robust route avoids the ambiguity of alkylating a 4-aminopyrazole directly (which leads to poly-alkylation). Instead, it utilizes a Nitration-Alkylation-Reduction sequence.

- Precursor: 4-Nitropyrazole (commercially available).
- Alkylation: Reaction with 1-bromo-2-methoxyethane using Cs_2CO_3 in DMF.
    - Regiochemistry Note: Since 4-nitropyrazole is symmetric (tautomers are identical), N-alkylation yields a single regioisomer. This simplifies the impurity profile compared to 3-substituted pyrazoles.
- Reduction: Catalytic hydrogenation (Pd/C, H_2) or Fe/NH_4Cl reduction to yield the target amine.

Impurity Fate Mapping

- Oxidation Dimers (Azo compounds): 4-aminopyrazoles are electron-rich. Exposure to air can lead to oxidative dimerization (colored impurities, typically red/brown).
- Over-alkylation: Quaternization of the N2 nitrogen (rare but possible under forcing conditions).

Analytical Characterization Protocols

This section defines the "Self-Validating System" required to prove the structure.

Nuclear Magnetic Resonance (NMR)

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The definitive proof of structure relies on 1H and 2D NMR to confirm the N1-substitution pattern.

Table 1: Predicted 1H NMR Shifts (DMSO-d_6, 400 MHz)

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
H-5	7.30 - 7.45	Singlet (s)	1H	Deshielded by adjacent N1; diagnostic NOE with N-CH_2.
H-3	6.90 - 7.10	Singlet (s)	1H	Upfield relative to H-5.
NH_2	3.80 - 4.50	Broad (br s)	2H	Exchangeable with D_2O. Shift is concentration-dependent.
N-CH_2	4.10 - 4.20	Triplet (t)	2H	J ≈ 5-6 Hz. Direct attachment to pyrazole N1.
O-CH_2	3.60 - 3.70	Triplet (t)	2H	J ≈ 5-6 Hz. Shielded by oxygen.
O-CH_3	3.20 - 3.25	Singlet (s)	3H	Characteristic methoxy singlet.

Critical Validation Step (NOESY): To rigorously prove the alkyl chain is on N1 (and not N2, relevant if the starting material was asymmetric), perform a 1D-NOESY experiment irradiating the N-CH_2 triplet.

- Positive Result: Strong NOE enhancement of the H-5 proton signal.
- Negative Result: No enhancement of the H-3 proton (or weak, due to distance).

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Mass Spectrometry & Purity

- Method: LC-MS (ESI+).
- Target Ion: $[M+H]^+$ = 142.09 m/z (Calculated for $C_6H_{11}N_3O$).
- Common Artifacts:
  - M+42 (Acetonitrile adduct): Common in mobile phases.
  - 2M+H (Dimer): Non-covalent dimer seen at high concentrations.

Stability & Storage Protocol

The free base is prone to oxidation.

- Appearance Check: Pure compound is off-white to pale yellow. Dark brown/black indicates significant oxidation (azo formation).
- Storage: Store under Argon/Nitrogen at -20°C.
- Salt Formation: For long-term libraries, convert to the Hydrochloride (HCl) or Oxalate salt immediately after purification. The protonated amine is significantly more resistant to oxidation.

Visualizing the Validation Workflow

The following diagrams illustrate the logical flow for synthesis and structural confirmation.

Synthesis & Impurity Logic

This diagram tracks the fate of the molecule and potential pitfalls.



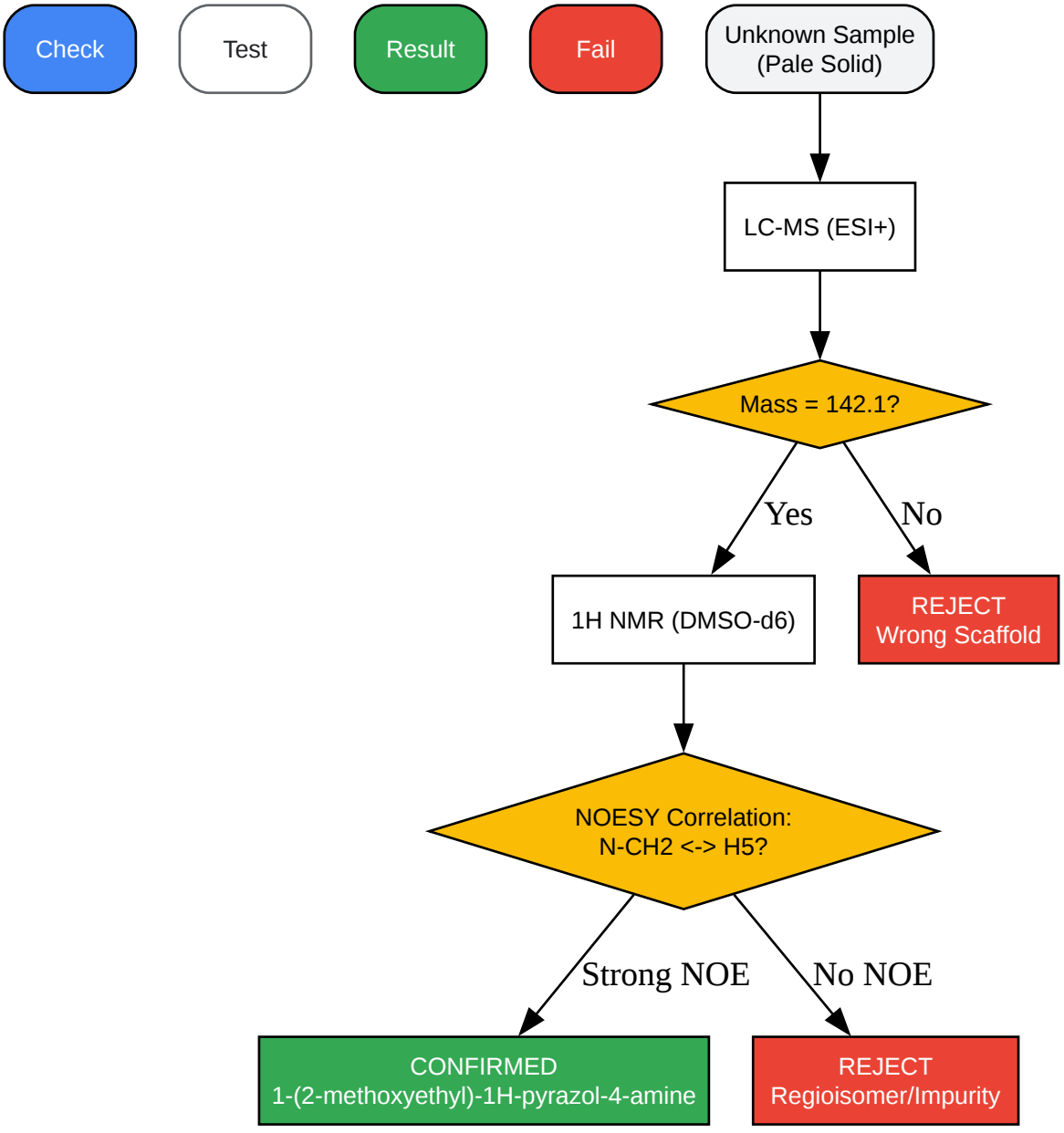
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Caption: Synthesis pathway highlighting the critical intermediate and the oxidation risk of the final amine product.

Structural Decision Tree

This diagram guides the analyst through the confirmation process.



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Caption: Analytical decision tree for validating the identity and regiochemistry of the target aminopyrazole.

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Experimental Protocol (Synthesis of Reference Standard)

Objective: Preparation of 1.0 g of high-purity standard.

- Alkylation:
  - Charge a flask with 4-nitropyrazole (1.0 eq) and Cs_2CO_3 (1.5 eq) in dry DMF (0.5 M).
  - Add 1-bromo-2-methoxyethane (1.2 eq) dropwise.
  - Heat to 60°C for 4 hours. Monitor by TLC (Ethyl Acetate/Hexane).
  - Workup: Dilute with water, extract with EtOAc. The nitro-intermediate is stable.
- Reduction (The Critical Step):
  - Dissolve the nitro-intermediate in MeOH.
  - Add 10% Pd/C (5 wt% loading).
  - Stir under H_2 balloon (1 atm) for 2-4 hours.
  - Filtration: Filter through Celite® under nitrogen (to minimize air exposure).
  - Isolation: Concentrate in vacuo. Do not heat above 40°C.
  - Storage: Store as a solid at -20°C immediately.

References

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- To cite this document: BenchChem. [Technical Guide: Characterization & Validation of 1-(2-methoxyethyl)-1H-pyrazol-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1461816/docs#technical-guide-characterization-validation-of-1-2-methoxyethyl-1h-pyrazol-4-amine]

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